

# Application Note: Functionalization of Chitosan with (3-(Nicotinamido)phenyl)boronic Acid

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## Compound of Interest

Compound Name:	(3-(Nicotinamido)phenyl)boronic acid
CAS No.:	109445-19-4
Cat. No.:	B2388569

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## Scientific Rationale & Mechanism

### The Challenge: pKa Mismatch

Standard Phenylboronic Acid (PBA) has a pKa of ~8.<sup>[1]</sup>8. It exists primarily in a trigonal, uncharged form at physiological pH (7.4), which binds glucose poorly.<sup>[1]</sup> To effectively bind glucose (and trigger drug release), PBA must be in its tetrahedral, anionic boronate form.<sup>[1]</sup>

### The Solution: Nicotinamide-PBA Conjugate

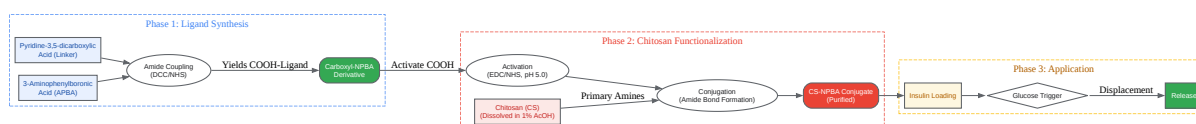
By introducing an electron-withdrawing Nicotinamide (pyridine-3-carboxamide) group at the meta-position of the phenyl ring, the electron density on the boron atom is reduced. This lowers the pKa of the boronic acid to ~7.0–7.4, enabling:

- High Glucose Sensitivity: Significant equilibrium shift to the anionic form at pH 7.4.<sup>[1]</sup>
- Self-Regulated Release: Glucose competitively displaces the Chitosan-Boronate crosslinks, triggering matrix swelling and payload (e.g., insulin) release.<sup>[1]</sup>

## Functionalization Strategy

Since the native **(3-(Nicotinamido)phenyl)boronic acid** molecule lacks a direct reactive handle (like a free carboxyl or aldehyde) for covalent attachment to Chitosan's amine groups, this protocol employs a Reactive Linker Strategy.[1] We synthesize a Carboxyl-functionalized NPBA derivative (using Pyridine-3,5-dicarboxylic acid) to enable robust EDC/NHS coupling to Chitosan.[1]

## Experimental Workflow Diagram



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Caption: Workflow for synthesizing the reactive Nicotinamide-PBA ligand and its covalent grafting onto Chitosan, followed by glucose-triggered release application.

## Materials & Reagents

Component	Grade/Specification	Role
Chitosan (CS)	Low MW (50-190 kDa), 75-85% Deacetylation	Polymeric Backbone
3-Aminophenylboronic acid (3-APBA)	>98% Purity	Glucose Sensing Moiety
Pyridine-3,5-dicarboxylic acid	>97% (Diniconic Acid)	Linker (Provides Nicotinamide core + COOH handle)
EDC[2][3][4][5]·HCl	Reagent Grade	Carboxyl Activator (Zero-length crosslinker)
NHS	Reagent Grade	Stabilizes Active Ester
Dicyclohexylcarbodiimide (DCC)	Synthesis Grade	Coupling Agent (Phase 1)
Dialysis Tubing	MWCO 12-14 kDa	Purification

## Detailed Protocols

### Phase 1: Synthesis of Carboxyl-Functionalized NPBA Ligand

Objective: To create a Nicotinamide-PBA derivative with a free carboxylic acid group for attachment to Chitosan.

- Reactant Prep: Dissolve Pyridine-3,5-dicarboxylic acid (1.67 g, 10 mmol) in anhydrous DMF (20 mL).
- Activation: Add DCC (2.06 g, 10 mmol) and NHS (1.15 g, 10 mmol). Stir at 0°C for 1 hour, then at room temperature (RT) for 4 hours.
  - Note: This activates the carboxyl groups.[1] We aim for mono-activation to prevent crosslinking two APBA molecules.[1] Using a slight excess of the diacid helps favor the mono-amide product.[1]
- Coupling: Add 3-Aminophenylboronic acid (1.37 g, 10 mmol) dissolved in DMF dropwise.

- Reaction: Stir under Nitrogen atmosphere at RT for 24 hours.
- Purification: Filter off the dicyclohexylurea (DCU) byproduct. Concentrate the filtrate under vacuum.<sup>[1]</sup> Precipitate in cold diethyl ether.
- Validation: Verify structure via <sup>1</sup>H-NMR (DMSO-d<sub>6</sub>). Look for amide proton (~10.5 ppm) and aromatic protons of both pyridine and phenyl rings.<sup>[1]</sup>
  - Product: 5-((3-boronophenyl)carbamoyl)nicotinic acid (referred to as COOH-NPBA).

## Phase 2: Functionalization of Chitosan (Grafting)

Objective: Covalent attachment of COOH-NPBA to Chitosan amines via EDC/NHS coupling.

- Chitosan Solubilization:
  - Dissolve Chitosan (500 mg) in 50 mL of 1% (v/v) Acetic Acid solution.
  - Stir overnight to ensure complete dissolution.<sup>[1]</sup> Adjust pH to 5.0 using 1M NaOH (dropwise, avoid precipitation).<sup>[1]</sup>
- Ligand Activation:
  - Dissolve COOH-NPBA (synthesized in Phase 1) in 10 mL DMSO/Water (1:1).
  - Calculate molar ratio: Target a substitution degree (SD) of 10-20%.
  - Add EDC·HCl (1.5 eq relative to COOH-NPBA) and NHS (1.5 eq). Stir for 30 mins at RT.  
<sup>[1]</sup>
- Conjugation:
  - Add the activated ligand solution dropwise to the Chitosan solution under vigorous stirring.  
<sup>[1]</sup>
  - React for 24 hours at RT in the dark.
- Purification:

- Dialyze the reaction mixture against distilled water for 3 days (MWCO 12-14 kDa) to remove unreacted ligand, EDC, and urea byproducts. Change water every 8 hours.
- Critical Step: Ensure the dialysate pH is neutral to remove any physically adsorbed boronic acid.[1]
- Lyophilization: Freeze-dry the purified solution to obtain CS-NPBA as a white/off-white fibrous solid.[1]

## Characterization & Validation

### Structural Confirmation (FT-IR)

Wavenumber (cm <sup>-1</sup> )	Assignment	Interpretation
1650	C=O Stretching	Amide I bond (Linkage between CS and Ligand)
1590	C=C Stretching	Aromatic ring (Phenyl & Pyridine)
1340	B-O Stretching	Presence of Boronic Acid
850-700	C-H Bending	Aromatic substitution patterns

### Determination of Substitution Degree (UV-Vis)

Since the Nicotinamide moiety absorbs UV light:

- Prepare a standard curve of the free COOH-NPBA ligand in 1% acetic acid ( $\lambda_{\text{max}} \approx 260\text{-}270\text{ nm}$ ).[1]
- Dissolve a known mass of CS-NPBA conjugate in 1% acetic acid.[1]
- Measure Absorbance at  $\lambda_{\text{max}}$ . [1]
- Calculate grafted content using the standard curve.[1]
  - Target: 100–200  $\mu\text{mol}$  ligand per gram of polymer.[1]

## Functional Performance: Glucose Responsiveness

The core value of this material is its ability to release payloads in response to hyperglycemia.[1]

### Protocol: Glucose-Triggered Release Assay

- Nanoparticle Formation: Prepare Insulin-loaded CS-NPBA nanoparticles via ionic gelation (using TPP) at pH 5.5.[1]
- Incubation: Suspend nanoparticles in PBS (pH 7.4) at 37°C.[1]
- Trigger: Divide into three groups with varying glucose concentrations:
  - Normoglycemic: 100 mg/dL (5.5 mM)[1]
  - Hyperglycemic: 400 mg/dL (22 mM)
  - Control: 0 mM[1]
- Measurement: Aliquot supernatant at time points (0, 1, 2, 4, 8, 24 h) and quantify insulin via HPLC or Bradford assay.
- Expected Result: Release rate should be significantly higher in the 22 mM glucose group due to the competitive displacement of the Boronate-Chitosan/Mucin interactions by glucose. [1]

### References

- Wu, Z., et al. (2011). Phenylboronic acid grafted chitosan as a glucose-sensitive vehicle for controlled insulin release.[1] *Journal of Pharmaceutical Sciences*, 100(6), 2278-2286.[1] [Link](#)
- Bheemisetty, B., & Lewis, S. A. (2024). Exploring biomedical applications of phenylboronic acid—functionalized chitosan conjugates.[1] *Journal of Applied Pharmaceutical Science*, 14(2), 051-060.[1] [Link](#)
- Wang, X., et al. (2016). Phenylboronic Acid-Mediated Tumor Targeting of Chitosan Nanoparticles.[1][6] *Theranostics*, 6(9), 1378–1392.[1] [Link](#)

- Matsumoto, A., et al. (2004). A totally synthetic glucose responsive gel operating in physiological aqueous conditions.[1] *Biomacromolecules*, 5(3), 1038-1045.[1] (Foundational work on pKa tuning of PBA). [Link\[1\]](#)
- He, L., et al. (2011). Synthesis and characterization of phenylboronic acid-containing polymer for glucose-triggered drug delivery.[1] *Journal of Applied Polymer Science*. (Describes 3-acrylamidophenylboronic acid synthesis relevant to amide coupling). [Link\[1\]](#)

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## Sources

- [1. Phenylboronic acid - Wikipedia \[en.wikipedia.org\]](#)
- [2. 3-Aminophenylboronic acid | C6H8BNO2 | CID 92269 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. 109445-19-4 | \(3-\(nicotinamido\)phenyl\)boronic acid - AiFChem \[aifchem.com\]](#)
- [4. Correlating Physicochemical Properties of Boronic Acid-Chitosan Conjugates to Glucose Adsorption Sensitivity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications \[mdpi.com\]](#)
- [6. Phenylboronic Acid-Mediated Tumor Targeting of Chitosan Nanoparticles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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